Technical Guide: (2R,3R)-3-Amino-2-Butanol Stereochemistry and Structure

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Compound of Interest	
Compound Name:	*(2R,3R)-3-aminobutan-2-ol*
CAS No.:	*110716-81-9*
Cat. No.:	*B2881526*

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Executive Summary

(2R,3R)-3-amino-2-butanol (CAS: 110716-81-9) is a chiral 1,2-amino alcohol characterized by two adjacent stereocenters with identical chiral sense (

).[1][2] As a member of the erythro (or syn) diastereomeric series, it exhibits distinct conformational preferences driven by intramolecular hydrogen bonding, differentiating it from its threo ((2R,3S) or (2S,3R)) counterparts.[1] This compound serves as a critical chiral building block in the synthesis of enantiopure oxazolines, chiral auxiliaries, and ligands for asymmetric transition metal catalysis.

This guide provides a rigorous analysis of the stereochemical structure, conformational dynamics, synthetic pathways, and applications of (2R,3R)-3-amino-2-butanol in modern drug development.

Part 1: Stereochemical & Structural Analysis[3]

Absolute and Relative Configuration

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The (2R,3R) configuration implies that both the C2 (bearing the hydroxyl group) and C3 (bearing the amino group) centers possess the Rectus (Right-handed) configuration according to Cahn-Ingold-Prelog (CIP) priority rules.

- IUPAC Name: **(2R,3R)-3-aminobutan-2-ol**[1][2][3]
- Stereodescriptor:Erythro / Syn[1]
- Enantiomer: (2S,3S)-3-amino-2-butanol[1]
- Diastereomers: (2R,3S)- and (2S,3R)-3-amino-2-butanol (Threo pair)[1]

In the Fischer projection, the identical configuration (

) places the heteroatom substituents (-OH and -NH

) on the same side of the carbon backbone, classifying it as the erythro isomer.[1][4]

Conformational Analysis & Hydrogen Bonding

The structural stability and reactivity of (2R,3R)-3-amino-2-butanol are governed by the ability to form intramolecular hydrogen bonds (IMHB).

- Dominant Interaction:

  (Hydroxyl donor, Amine acceptor).
- Secondary Interaction:

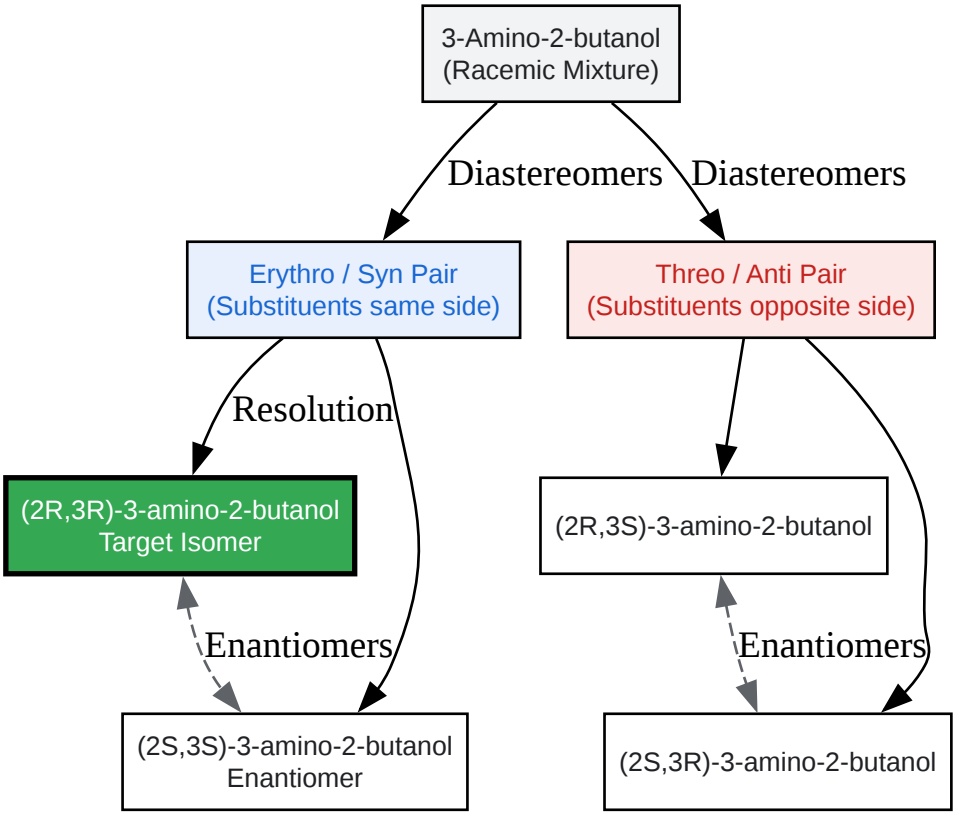
  (Amine donor, Hydroxyl acceptor).

Quantum chemical calculations (DFT/G4) and spectroscopic data indicate that the

interaction is energetically preferred due to the higher basicity of the nitrogen atom compared to oxygen. This interaction stabilizes the gauche conformation, where the dihedral angle between the C-O and C-N bonds is approximately 60°.

Diagram 1: Stereochemical Relationships

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Caption: Stereochemical hierarchy of 3-amino-2-butanol isomers, highlighting the target (2R,3R) species.

Part 2: Synthesis & Production Protocols

Synthesizing enantiopure (2R,3R)-3-amino-2-butanol requires strategies that control both stereocenters simultaneously. Two primary methodologies are recommended: Chemical Resolution and Biocatalytic Transamination.

Method A: Chemo-Enzymatic Synthesis (Green Route)

This method utilizes amine dehydrogenases (AmDH) or transaminases (TA) to convert chiral hydroxy-ketones into amino alcohols with high stereoselectivity.

Protocol Overview:

- Substrate: (R)-3-hydroxy-2-butanone ((R)-Acetoin).

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- Enzyme: (R)-selective Amine Dehydrogenase (e.g., engineered Sporosarcina sp. variants).
- Cofactor Regeneration: NADH/Formate Dehydrogenase system.
- Conditions: pH 8.5, Ammonium buffer, 30°C.

Mechanism: The enzyme performs a reductive amination on the ketone carbonyl.[5] Since the substrate already possesses the C2-(R) configuration, the enzyme's stereocontrol at C3 yields the (2R,3R) product.

Method B: Classical Chemical Resolution

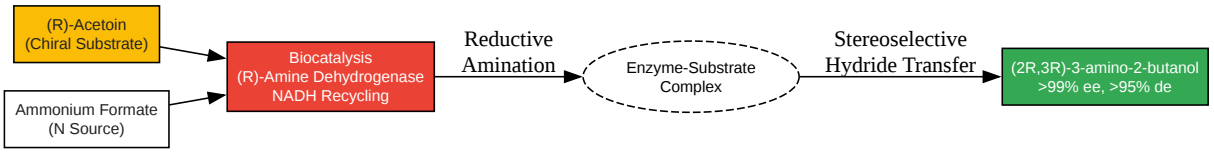
For laboratories without biocatalysis capabilities, resolution of the erythro racemate is the standard approach.

Step-by-Step Protocol:

- Synthesis of Racemate: React trans-2,3-epoxybutane with ammonia (ring opening favors trans product, yielding threo) OR reductive amination of acetoin (yields mixture).
  - Note: To specifically target erythro, condense acetoin with (R)-1-phenylethylamine, separate diastereomers, and hydrogenolyze.
- Resolution:
  - Dissolve racemic erythro-3-amino-2-butanol in ethanol.
  - Add 0.5 equivalents of (+)-L-Tartaric acid.
  - Crystallize the tartrate salt. The (2R,3R) amine typically forms the less soluble diastereomeric salt with (+)-tartaric acid.
  - Liberation: Treat the salt with NaOH/H2O and extract with DCM.
  - Distillation: Purify the free amine (bp ~167°C).

Diagram 2: Synthesis Workflow

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Caption: Biocatalytic route ensuring high diastereoselectivity for the (2R,3R) isomer.

Part 3: Physical Properties & Characterization[2][7]

Accurate characterization is vital to ensure optical purity, as minor threo impurities can drastically alter catalytic performance in downstream applications.

Key Physical Data[2]

Property	Value / Description
CAS Number	110716-81-9
Molecular Formula	C H NO
Molecular Weight	89.14 g/mol
Appearance	Colorless to pale yellow viscous liquid
Boiling Point	167.2 ± 13.0 °C (at 760 mmHg)
Density	0.9 ± 0.1 g/cm³
pKa	~9.5 (Amine conjugate acid)
Solubility	Miscible with water, ethanol, DMSO; slightly soluble in hexanes

Analytical Fingerprint

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- 1H NMR (CDCl3, 400 MHz):
  - 3.5-3.7 (m, 1H, CH-O)
  - 2.8-3.0 (m, 1H, CH-N)
  - 1.0-1.2 (d, 3H, CH3-C2)
  - 0.9-1.1 (d, 3H, CH3-C3)
  - Note: The coupling constant

    is diagnostic. Erythro isomers typically show smaller

    values (~4-5 Hz) compared to threo (~7-9 Hz) due to the gauche preference in the H-bonded conformer.

Part 4: Applications in Drug Development

Chiral Auxiliaries & Ligands

(2R,3R)-3-amino-2-butanol is a scaffold for "privileged ligands" in asymmetric catalysis.

- Oxazolines: Condensation with nitriles yields chiral oxazolines, used in Noyori Asymmetric Transfer Hydrogenation. The cis-4,5-dimethyl substitution pattern (derived from the erythro backbone) restricts conformational freedom, enhancing enantioselectivity.
- Salen Ligands: Used as the diamine/amino-alcohol backbone for Mn-Salen complexes in asymmetric epoxidation.

Pharmaceutical Intermediates

The specific stereochemistry is crucial for "matched" interactions in biological systems.

- Peptidomimetics: Acts as a threonine isostere (replacing the carboxyl with a methyl group) in protease inhibitors.
- Dolutegravir Synthesis: While (R)-3-aminobutanol is the primary intermediate, the (2R,3R) isomer serves as a model for developing stereoselective variants of integrase inhibitors.

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